

Isophthalic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Isophthalate*

Cat. No.: B1238265

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CAS Number: 121-91-5[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This guide provides an in-depth overview of isophthalic acid, tailored for researchers, scientists, and professionals in drug development. It covers its chemical and physical properties, synthesis, analytical methods, and its emerging role in medicinal chemistry.

Core Properties of Isophthalic Acid

Isophthalic acid, systematically named benzene-1,3-dicarboxylic acid, is an aromatic dicarboxylic acid.[\[1\]](#)[\[6\]](#) It is a colorless, crystalline solid.[\[1\]](#)[\[3\]](#)[\[4\]](#) This compound is one of three isomers of benzenedicarboxylic acid, the others being phthalic acid (ortho-isomer) and terephthalic acid (para-isomer).[\[1\]](#)

Physicochemical Data

The key physical and chemical properties of isophthalic acid are summarized in the table below.

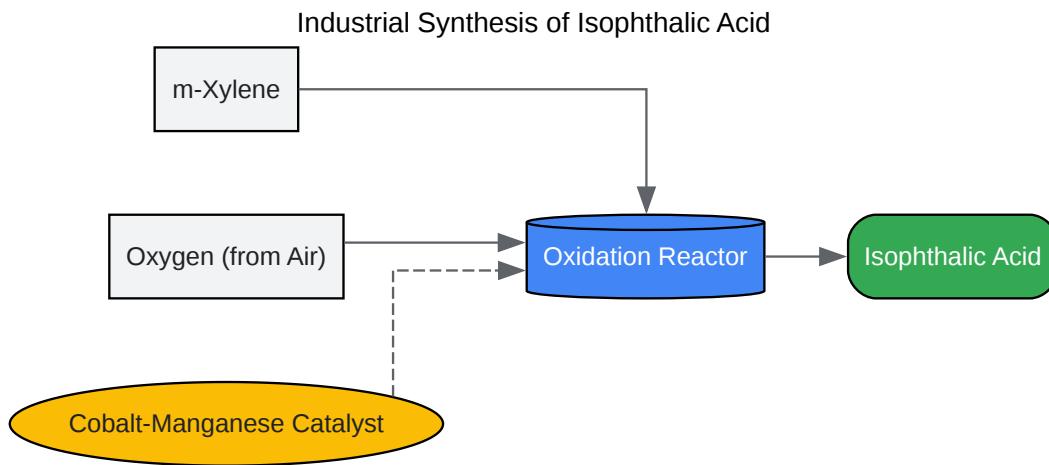
Property	Value	References
Molecular Formula	C ₈ H ₆ O ₄	[1][3]
Molar Mass	166.13 g/mol	[1][2]
Appearance	White crystalline solid/powder	[1][3][4]
Melting Point	341-343 °C	[5]
Density	1.526 g/cm ³	[1]
Solubility in Water	Insoluble in cold water, slightly soluble in boiling water	[1][3][5]
Solubility in Organic Solvents	Soluble in alcohol and oxygenated solvents	[3][4]
Acidity (pKa)	pKa1 = 3.46, pKa2 = 4.46	[1]

Spectral Data

Spectroscopic Technique	Key Data
UV λ _{max}	210 nm
¹ H NMR	Spectral data available in literature
¹³ C NMR	Spectral data available in literature
IR Spectrum	Data available from NIST
Mass Spectrum	Data available from NIST

Synthesis of Isophthalic Acid

The primary industrial production method for isophthalic acid involves the oxidation of meta-xylene.[1][4] This process typically uses oxygen from the air and is catalyzed by a cobalt-manganese catalyst.[1][4]



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Industrial synthesis of isophthalic acid.

In a laboratory setting, chromic acid can be employed as the oxidizing agent.^[1] Other reported synthesis methods include the fusion of potassium meta-sulfobenzoate or meta-bromobenzoate with potassium formate.^[1]

Applications in Research and Drug Development

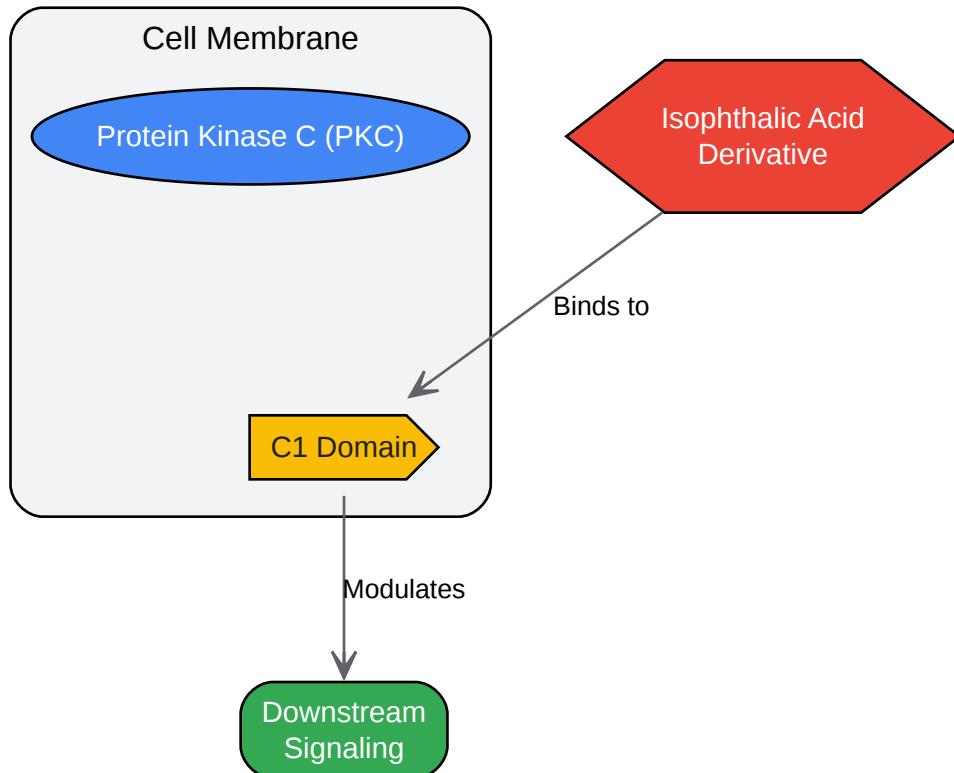
While isophthalic acid is a crucial component in the polymer industry for producing materials like PET resins and unsaturated polyester resins, its derivatives are gaining attention in medicinal chemistry.^{[1][7][8]}

Isophthalic Acid Derivatives as Protein Kinase C Ligands

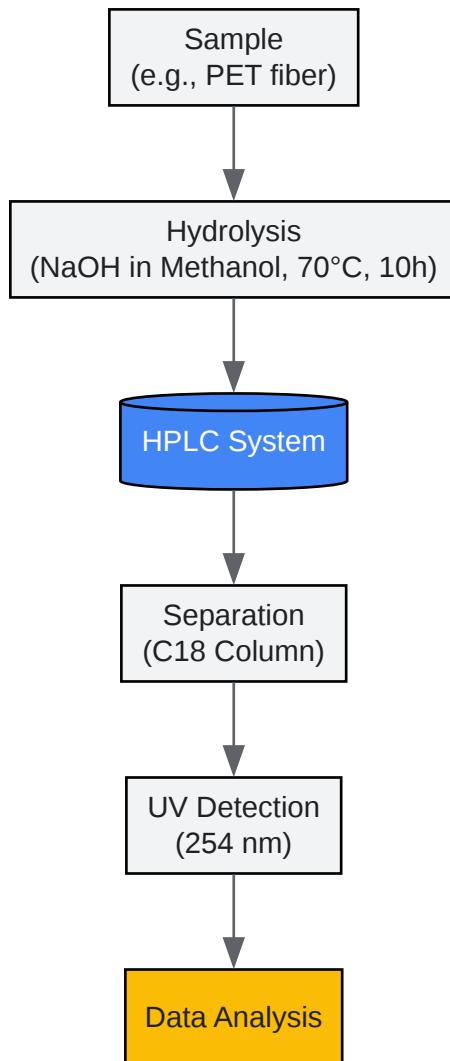
Recent research has identified that derivatives of isophthalic acid can act as ligands for the C1 domain of Protein Kinase C (PKC).^{[2][9]} PKC is a key enzyme in cellular signal transduction and is a target for drug development in areas such as oncology.^{[2][9]}

Certain **isophthalate** derivatives have been shown to displace radiolabeled phorbol esters from PKC α and δ with K_i values in the nanomolar range.[2][9] These compounds can modulate PKC activation in living cells, demonstrating their potential as research tools and as a basis for further drug development.[2][9]

Isophthalic Acid Derivative Targeting PKC



HPLC Analysis Workflow for Isophthalic Acid

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